

Domiphen Bromide solubility in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Domiphen Bromide

Cat. No.: B194119

[Get Quote](#)

Domiphen Bromide Solubility: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the solubility of **domiphen bromide** in a range of common solvents. The information is tailored for researchers, scientists, and professionals involved in drug development and formulation. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Solubility Data

Domiphen bromide exhibits a wide range of solubility depending on the solvent and temperature. The following table summarizes the quantitative solubility data available for **domiphen bromide** in various organic solvents and water.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mg/mL)	Mole Fraction (x10 ⁻²)
Water	Not Specified	Freely soluble (100 g/100 mL) [1] [2]	83 [3]	-
Ethanol	25	-	-	15.69 [4]
Methanol	Not Specified	Soluble [5]	-	-
Acetone	Not Specified	Soluble [1] [2] [6] [7]	-	-
Chloroform	Not Specified	Soluble [1] [2] [6] [7]	-	-
Dimethyl Sulfoxide (DMSO)	25	-	83 [3]	4.51 [4]
n-Propanol	25	-	-	15.72 [4]
n-Butanol	25	-	-	15.67 [4]
1-Pentanol	25	-	-	16.42 [4]
iso-Propanol	25	-	-	10.45 [4]
iso-Butanol	25	-	-	14.54 [4]
tert-Butanol	25	-	-	8.66 [4]
N,N-dimethylformamide (DMF)	25	-	-	4.67 [4]
N,N-dimethylacetamide (DMA)	25	-	-	4.16 [4]
N-methyl-2-pyrrolidone (NMP)	25	-	-	5.31 [4]

Acetonitrile	25	-	-	0.99[4]
Ethyl Acetate	Not Specified	Soluble[1][2][6] [7]	-	-
Benzene	Not Specified	Very slightly soluble[1][2][6][7]	-	-

It is important to note that the solubility of **domiphen bromide** in water is significantly lower at colder temperatures[1][2].

Experimental Protocol: Gravimetric Method for Solubility Determination

The following is a detailed methodology for determining the solubility of **domiphen bromide** in various solvents using the gravimetric method, as cited in recent studies[4][8].

Materials and Equipment:

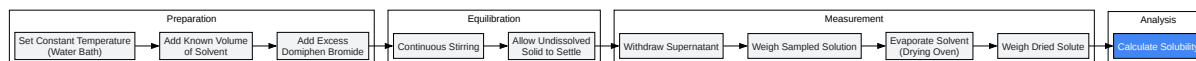
- **Domiphen Bromide** (analytical grade)
- Selected solvents (analytical grade)
- Double-jacketed glass container
- Water bath with temperature control
- Magnetic stirrer and stirring bar
- Analytical balance
- Drying oven
- Thermometer

Procedure:

- **Temperature Control:** The double-jacketed glass container is connected to a water bath to maintain a constant and precise temperature throughout the experiment.
- **Solvent Addition:** A known volume of the selected solvent is added to the glass container.
- **Excess Solute Addition:** An excess amount of **domiphen bromide** is added to the solvent to ensure that a saturated solution is formed.
- **Equilibration:** The mixture is continuously stirred using a magnetic stirrer for a sufficient period to allow the solution to reach equilibrium. The required time for equilibration should be determined empirically.
- **Phase Separation:** Once equilibrium is reached, stirring is stopped, and the solution is left undisturbed to allow the undissolved solid to settle at the bottom of the container.
- **Sample Withdrawal:** A known volume of the clear supernatant (the saturated solution) is carefully withdrawn using a pre-weighed syringe.
- **Weighing:** The syringe containing the sample is weighed to determine the mass of the withdrawn solution.
- **Drying:** The sampled solution is transferred to a pre-weighed container and dried in an oven at a suitable temperature to evaporate the solvent completely, leaving behind the dissolved **domiphen bromide**.
- **Final Weighing:** The container with the dried **domiphen bromide** is weighed.
- **Calculation:** The solubility is calculated based on the mass of the dissolved **domiphen bromide** and the mass of the solvent in the withdrawn sample.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **domiphen bromide**.



[Click to download full resolution via product page](#)

Caption: Gravimetric method workflow for solubility determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Domiphen Bromide | C₂₂H₄₀BrNO | CID 10866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. selleckchem.com [selleckchem.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. caymanchem.com [caymanchem.com]
- 6. Domiphen bromide CAS#: 538-71-6 [m.chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Domiphen Bromide solubility in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194119#domiphen-bromide-solubility-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com